

4-Bromo-2,2-dimethyl-3-pentanone molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromo-2,2-dimethyl-3-pentanone

Cat. No.: B2887267

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An In-depth Technical Guide to **4-Bromo-2,2-dimethyl-3-pentanone** for Researchers and Drug Development Professionals

Introduction

4-Bromo-2,2-dimethyl-3-pentanone is an alpha-haloketone, a class of organic compounds that are valuable as intermediates in organic synthesis. The presence of a bromine atom adjacent to the carbonyl group makes it a versatile substrate for a variety of chemical transformations. Understanding its properties and reactivity is crucial for its effective application in the laboratory.

Core Molecular Attributes

The fundamental characteristics of **4-bromo-2,2-dimethyl-3-pentanone** are its molecular formula and weight, which are essential for stoichiometric calculations in chemical reactions.

- Molecular Formula: C₇H₁₃BrO^{[1][2][3]}
- Molecular Weight: 193.08 g/mol ^{[3][4]}

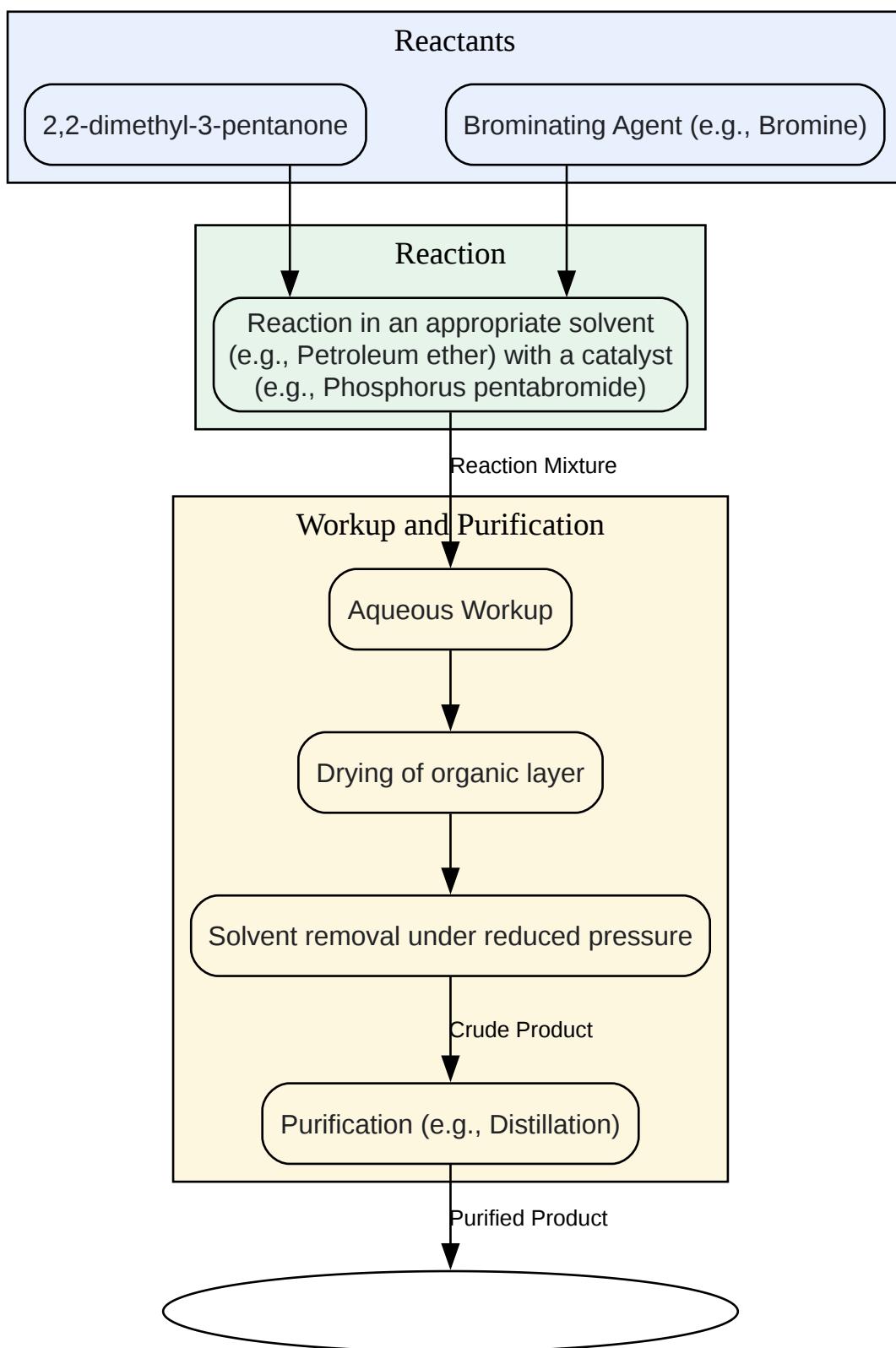
A detailed summary of its physicochemical properties is provided in the table below.

Property	Value
CAS Number	32278-29-8 [1] [2] [3]
Exact Mass	192.01498 Da [1]
LogP	2.38500 [1]
Hydrogen Bond Donor Count	0 [1]
Hydrogen Bond Acceptor Count	1 [1]
Rotatable Bond Count	2 [1]

Synthesis of 4-Bromo-2,2-dimethyl-3-pentanone

The synthesis of **4-bromo-2,2-dimethyl-3-pentanone** typically involves the bromination of its precursor, 2,2-dimethyl-3-pentanone. This reaction is often catalyzed by an acid and proceeds through an enol or enolate intermediate.

A general workflow for the synthesis is depicted in the following diagram:



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Caption: A generalized workflow for the synthesis of **4-bromo-2,2-dimethyl-3-pentanone**.

Experimental Protocol: Synthesis of 4-Bromo-2,2-dimethyl-3-pentanone

The following is a representative protocol for the synthesis of **4-bromo-2,2-dimethyl-3-pentanone**. This procedure should be performed in a well-ventilated fume hood with appropriate personal protective equipment.

Materials:

- 2,2-dimethyl-3-pentanone
- Bromine
- Phosphorus tribromide (catalyst)
- Anhydrous diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Stirrer
- Dropping funnel
- Condenser
- Ice bath
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- In a three-necked round-bottom flask equipped with a stirrer, dropping funnel, and a condenser, dissolve 2,2-dimethyl-3-pentanone in anhydrous diethyl ether.
- Cool the flask in an ice bath to 0-5 °C.
- Add a catalytic amount of phosphorus tribromide to the stirred solution.
- Slowly add bromine from the dropping funnel to the reaction mixture while maintaining the temperature below 10 °C. The disappearance of the bromine color indicates its consumption.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 1-2 hours, or until TLC analysis indicates the complete consumption of the starting material.
- Carefully quench the reaction by slowly adding saturated aqueous sodium bicarbonate solution until the evolution of gas ceases.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude product.
- Purify the crude product by vacuum distillation to yield **4-bromo-2,2-dimethyl-3-pentanone** as a liquid.

Reactivity and Applications in Drug Development

Alpha-bromoketones are versatile intermediates in organic synthesis. The bromine atom can be displaced by a wide range of nucleophiles, and the adjacent carbonyl group can be manipulated to form various functional groups. While specific applications of **4-bromo-2,2-dimethyl-3-pentanone** in drug development are not extensively documented, its structural motifs are present in various biologically active molecules. Its utility lies in its potential as a building block for the synthesis of more complex molecules with potential therapeutic applications. For instance, similar alpha-haloketones are used in the synthesis of heterocyclic compounds, which are a common feature in many pharmaceutical agents.

Safety and Handling

4-Bromo-2,2-dimethyl-3-pentanone should be handled with care, following standard laboratory safety procedures. It is advisable to consult the Safety Data Sheet (SDS) before use. General safety precautions include:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.[\[5\]](#)
- Ventilation: Work in a well-ventilated fume hood to avoid inhalation of vapors.[\[5\]](#)
- Handling: Avoid contact with skin and eyes.[\[6\]](#) In case of contact, rinse the affected area with plenty of water.[\[6\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from heat and sources of ignition.[\[5\]](#)[\[6\]](#)
- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.[\[5\]](#)

Conclusion

4-Bromo-2,2-dimethyl-3-pentanone is a valuable chemical intermediate with potential applications in organic synthesis and drug discovery. Its synthesis and reactivity are characteristic of alpha-bromoketones, making it a useful tool for the construction of more complex molecular architectures. Proper handling and adherence to safety protocols are essential when working with this compound.

References

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